

An In-Depth Technical Guide to N4-Sulfanilylsulfanilamide for Drug Development Professionals

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Compound of Interest

Compound Name: N4-Sulfanilylsulfanilamide

CAS No.: 547-52-4

Cat. No.: B1205878

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This guide provides a comprehensive technical overview of **N4-Sulfanilylsulfanilamide** (CAS No. 547-52-4), a sulfonamide of interest to researchers and professionals in drug development. This document delves into its core physicochemical properties, structural characterization, a representative synthetic pathway, its established mechanism of action, and a practical application in analytical chemistry.

Core Molecular and Physical Properties

N4-Sulfanilylsulfanilamide, also known as 4-(4'-aminobenzenesulfonamido)benzenesulfonamide, is a distinct molecule within the broader class of sulfonamide compounds. Its fundamental properties are crucial for any experimental design, from solubility studies to formulation development.^[1]

Table 1: Physicochemical Properties of N4-Sulfanilylsulfanilamide

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₃ N ₃ O ₄ S ₂	[1]
Molecular Weight	327.38 g/mol	[1]
CAS Number	547-52-4	[1]
Appearance	Needles from water	[1]
Melting Point	133-134 °C	[1]
Solubility	Slightly soluble in cold water; more soluble in hot water. Soluble in methanol, ethanol, ether, dilute NH ₃ , and dilute HCl. Practically insoluble in petroleum ether and chloroform.	[1]
Synonyms	4⌘-Sulfamoylsulfanilamide, 4- aminobenzenesulfono-p- sulfamoylanilide, 4-(4⌘- aminobenzenesulfonamido)be nzenesulfonamide, Diseptal C, Uliron C, Disulon	[1]

Structural Elucidation and Spectroscopic Profile

The structural identity of a compound is paramount in research and development. While comprehensive, publicly available spectra for **N4-Sulfanilylsulfanilamide** are limited, its structure can be confirmed through a combination of mass spectrometry, NMR, and IR spectroscopy.

Molecular Structure Diagram

The structure of **N4-Sulfanilylsulfanilamide** consists of two benzene rings linked by a sulfonamide bridge, with an amino group on one ring and a sulfonamide group on the other.

Caption: Molecular structure of **N4-Sulfanilylsulfanilamide**.

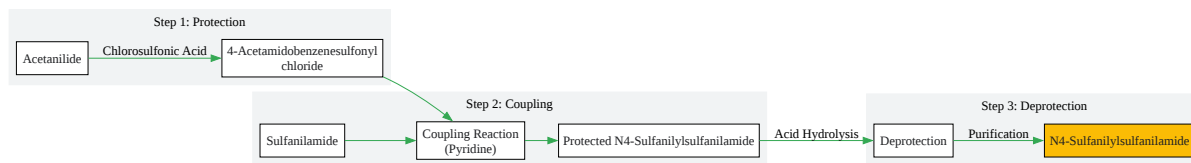
Expected Spectroscopic Data

- Mass Spectrometry (MS): The molecular ion peak $[M]^+$ would be expected at m/z 327.38. High-resolution mass spectrometry would confirm the elemental composition of $C_{12}H_{13}N_3O_4S_2$. Fragmentation patterns would likely show cleavage at the sulfonamide linkages.
- 1H NMR Spectroscopy: The proton NMR spectrum would be complex, showing distinct signals for the aromatic protons on both benzene rings, likely in the range of 6.5-8.5 ppm.^[2] The protons of the two NH_2 groups and the NH bridge would appear as singlets, with their chemical shifts dependent on the solvent and concentration.
- ^{13}C NMR Spectroscopy: The carbon NMR spectrum would display signals for the twelve carbon atoms. The aromatic carbons would resonate in the region of 110-160 ppm.^[3]
- Infrared (IR) Spectroscopy: Key characteristic peaks would include N-H stretching vibrations for the amino and amide groups (around 3200-3500 cm^{-1}), S=O stretching vibrations for the sulfonamide groups (asymmetric and symmetric stretches around 1320-1350 cm^{-1} and 1140-1160 cm^{-1} , respectively), and aromatic C=C stretching vibrations (around 1500-1600 cm^{-1}).^[3]

Representative Synthesis Protocol

The synthesis of **N4-Sulfanilylsulfanilamide** can be conceptually approached through the reaction of a protected sulfanilamide derivative with a second sulfanilamide molecule. A plausible, though generalized, synthetic route is outlined below, based on established sulfonamide chemistry.^{[4][5]}

Diagram of Synthetic Workflow



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Caption: Generalized synthetic workflow for **N4-Sulfanilylsulfanilamide**.

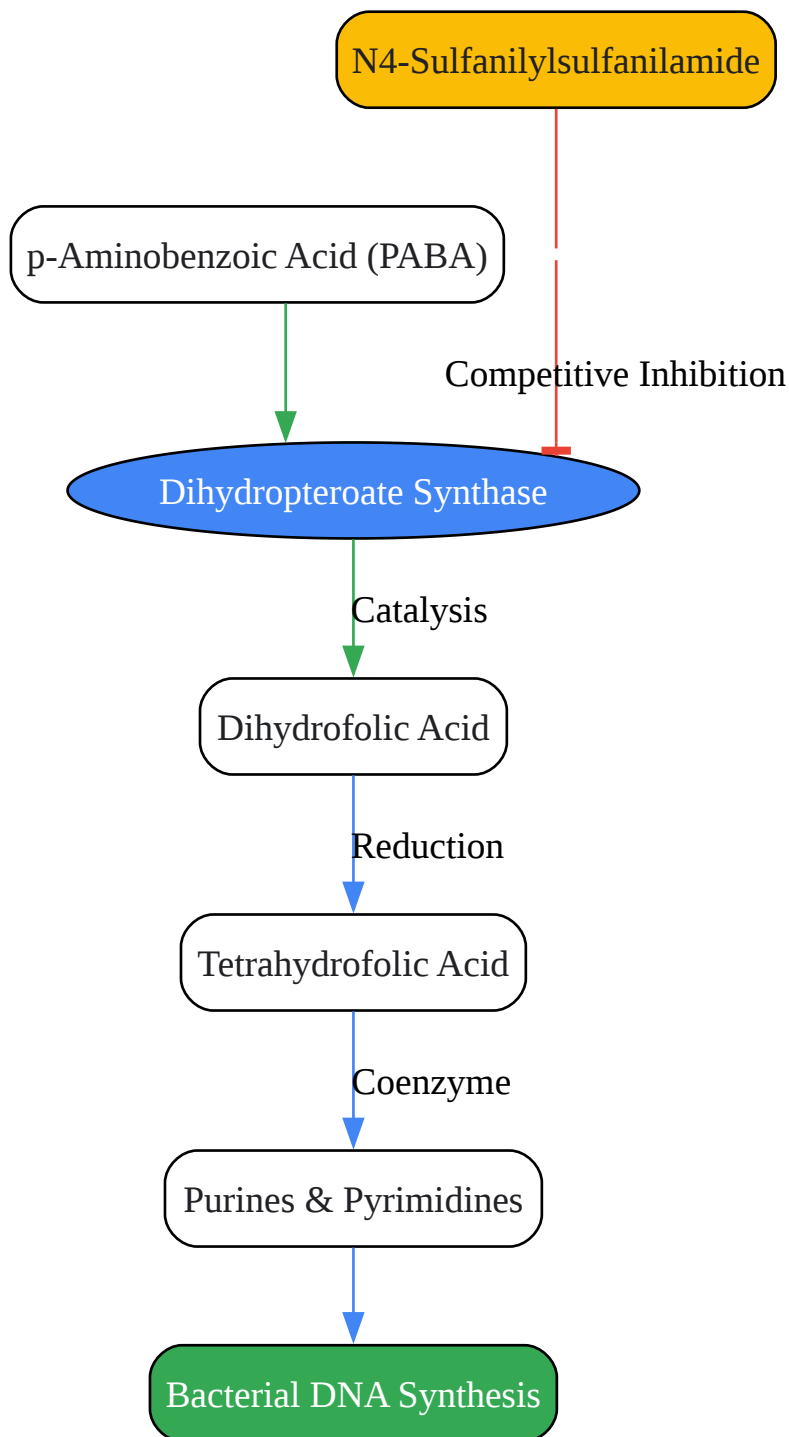
Step-by-Step Methodology

- **Protection of the Starting Material:** Acetanilide is reacted with chlorosulfonic acid to produce 4-acetamidobenzenesulfonyl chloride. This protection step is crucial to direct the subsequent reaction to the desired position.[5]
- **Coupling Reaction:** The resulting 4-acetamidobenzenesulfonyl chloride is then reacted with sulfanilamide in the presence of a base like pyridine. The amino group of sulfanilamide acts as a nucleophile, attacking the sulfonyl chloride to form the sulfonamide linkage.
- **Deprotection and Purification:** The acetyl protecting group is removed by acid hydrolysis to yield the final product, **N4-Sulfanilylsulfanilamide**. [6] The crude product is then purified, typically by recrystallization from a suitable solvent like an ethanol-water mixture, to obtain the final compound with high purity.[7]

Mechanism of Action: A Competitive Inhibitor

Like other sulfonamides, **N4-Sulfanilylsulfanilamide** is expected to act as an antibacterial agent by competitively inhibiting the bacterial enzyme dihydropteroate synthase.[8] This enzyme is vital for the synthesis of folic acid in bacteria.

Signaling Pathway Diagram



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Caption: Mechanism of action of **N4-Sulfanilylsulfanilamide**.

By mimicking the structure of the natural substrate, p-aminobenzoic acid (PABA), **N4-Sulfanilylsulfanilamide** binds to the active site of dihydropteroate synthase, thereby blocking the synthesis of dihydrofolic acid, a precursor to folic acid. Since mammals obtain folic acid from their diet and do not possess this enzyme, sulfonamides exhibit selective toxicity towards bacteria.

Application in Analytical Chemistry: HPLC Reference Standard

N4-Sulfanilylsulfanilamide can serve as a reference standard for the development and validation of analytical methods, such as High-Performance Liquid Chromatography (HPLC), for the quantification of sulfonamides in various matrices.

Experimental Protocol: HPLC Analysis

This protocol outlines a general procedure for using **N4-Sulfanilylsulfanilamide** as a reference standard.

- Preparation of Standard Stock Solution: Accurately weigh approximately 10 mg of **N4-Sulfanilylsulfanilamide** reference standard and dissolve it in a suitable solvent (e.g., methanol) in a 100 mL volumetric flask to obtain a stock solution of 100 µg/mL.
- Preparation of Working Standards: Prepare a series of working standards by serial dilution of the stock solution with the mobile phase to achieve concentrations ranging from, for example, 0.1 µg/mL to 10 µg/mL.
- Chromatographic Conditions:
 - HPLC System: A standard HPLC system with a UV detector.
 - Column: A C18 reversed-phase column (e.g., 250 x 4.6 mm, 5 µm).
 - Mobile Phase: A gradient elution using a mixture of 0.1% formic acid in water (Solvent A) and acetonitrile (Solvent B).
 - Flow Rate: 1.0 mL/min.

- Detection Wavelength: 270 nm.
- Injection Volume: 20 µL.
- Calibration Curve Construction: Inject the working standards into the HPLC system and record the peak areas. Plot a calibration curve of peak area versus concentration.
- Sample Analysis: Prepare the sample to be analyzed by extracting the sulfonamides and dissolving the extract in the mobile phase. Inject the sample into the HPLC system and determine the concentration of **N4-Sulfanilylsulfanilamide** using the calibration curve.

Safety and Handling

As with any chemical substance, proper safety precautions should be observed when handling **N4-Sulfanilylsulfanilamide**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[\[9\]](#)
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.[\[9\]](#)[\[10\]](#)
- Storage: Store in a tightly closed container in a cool, dry place, protected from light.[\[9\]](#)
- First Aid:
 - Skin Contact: Wash off immediately with soap and plenty of water.[\[11\]](#)
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[\[11\]](#)
 - Inhalation: Move to fresh air.[\[11\]](#)
 - Ingestion: Rinse mouth with water and seek medical advice.[\[11\]](#)

Conclusion

N4-Sulfanilylsulfanilamide is a sulfonamide with well-defined physicochemical properties. Its synthesis follows established chemical principles for this class of compounds. Its presumed

mechanism of action as a competitive inhibitor of dihydropteroate synthase makes it a subject of interest in antibacterial research. Furthermore, its stability and purity make it a suitable reference standard for analytical method development in drug discovery and quality control. This guide provides foundational technical information to support further research and application of this compound.

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